

Personal protective equipment for handling 2-Bromo-5-nitrothiophene

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Compound of Interest

Compound Name: 2-Bromo-5-nitrothiophene

Cat. No.: B082342

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Essential Safety and Handling Guide for 2-Bromo-5-nitrothiophene

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **2-Bromo-5-nitrothiophene** (CAS No. 13195-50-1). Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Chemical Identifier and Hazard Information

Property	Value
Chemical Name	2-Bromo-5-nitrothiophene
CAS Number	13195-50-1
Molecular Formula	C ₄ H ₂ BrNO ₂ S
Molecular Weight	208.03 g/mol
Appearance	Yellow solid[1]
Melting Point	44-48 °C

Hazard Statements:

- Causes skin irritation (H315).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Causes serious eye irritation (H319).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- May cause respiratory irritation (H335).[\[2\]](#)[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2-Bromo-5-nitrothiophene**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side-shields or a face shield.	To protect against splashes and airborne particles that can cause serious eye damage. [3] [4] [5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for degradation or punctures before use.	To prevent skin contact and absorption. [3] [5] [6]
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or increased splash potential, a chemical-resistant apron is advised.	To minimize skin exposure. [3] [4] [5]
Respiratory Protection	Use in a certified chemical fume hood. If a fume hood is not available or if dust is generated, a NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary.	To prevent inhalation of dust or vapors. [3] [4] [6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential to minimize exposure and ensure safe handling.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in good working order.^[5]
- Work within a certified chemical fume hood to ensure adequate ventilation.^{[5][6]}
- Gather all necessary PPE and inspect it for integrity.
- Have appropriate spill cleanup materials readily available.

2. Handling:

- Avoid the formation of dust when handling the solid material.^{[3][5]}
- Carefully weigh the desired amount of **2-Bromo-5-nitrothiophene** in a tared container within the fume hood.
- If dissolving the compound, add the solvent slowly to the solid to avoid splashing.
- Keep the container tightly closed when not in use.^[3]

3. After Handling:

- Wash hands thoroughly after handling.^{[3][5]}
- Do not eat, drink, or smoke in the laboratory area.^[5]
- Decontaminate the work area.
- Remove PPE in the correct order to avoid cross-contamination and wash any reusable PPE.

Emergency Procedures: In Case of Exposure

Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]

Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[3][5] If skin irritation occurs, get medical advice/attention.[3]

Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Get medical attention if you feel unwell.[3][4]

Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[3]

Disposal Plan

Proper disposal of **2-Bromo-5-nitrothiophene** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

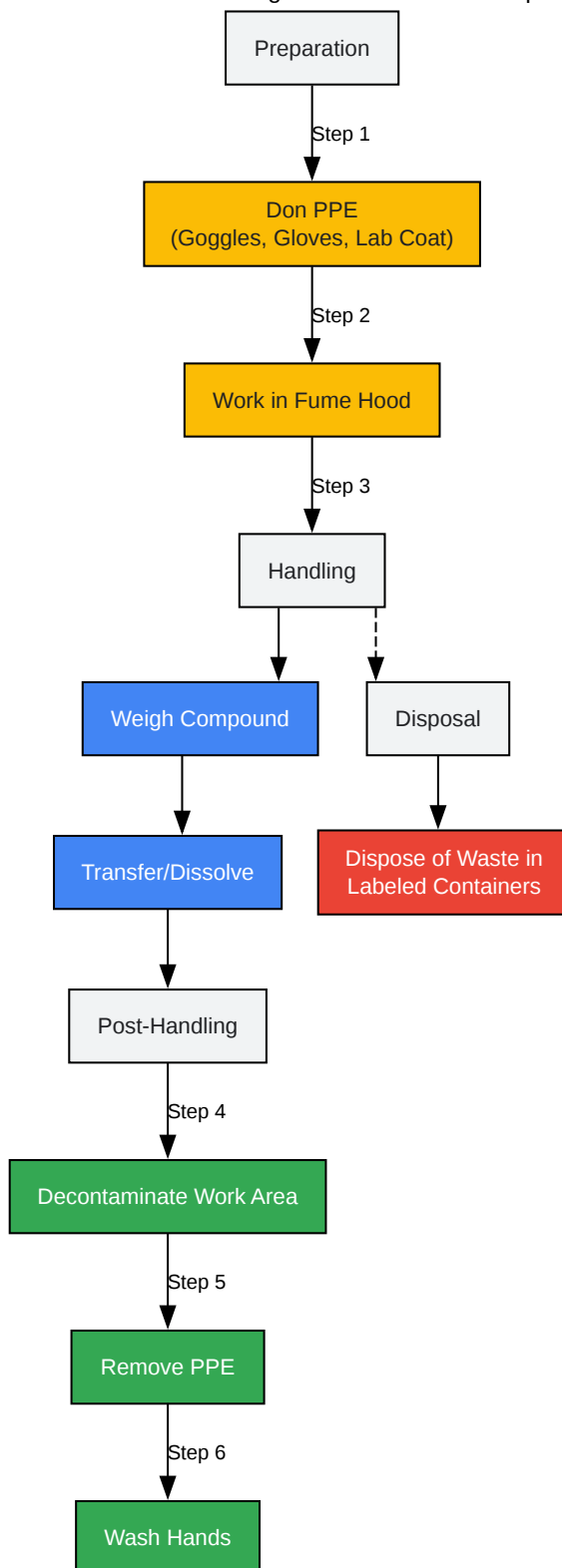
- Solid Waste: Collect any solid waste containing **2-Bromo-5-nitrothiophene** in a designated, labeled, and sealed container for hazardous solid waste. This includes contaminated gloves, absorbent pads, and weighing papers.
- Liquid Waste: If the compound is in solution, collect it in a designated, labeled, and sealed container for halogenated organic waste.

Disposal Procedure:

- Dispose of all waste materials through an approved waste disposal plant.[1][3]
- Do not dispose of the chemical down the drain or into the environment.[3][7]
- Ensure that all waste containers are properly labeled with the contents and associated hazards.

Safe Handling Workflow

Workflow for Safe Handling of 2-Bromo-5-nitrothiophene



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A step-by-step workflow for the safe handling of **2-Bromo-5-nitrothiophene**.

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